

# Application Note: Determination of the Molecular Weight of Poly(N-methacryloyl-L-proline)

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## Compound of Interest

Compound Name: *N-methacryloyl-L-proline*

Cat. No.: B032726

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Audience: Researchers, scientists, and drug development professionals.

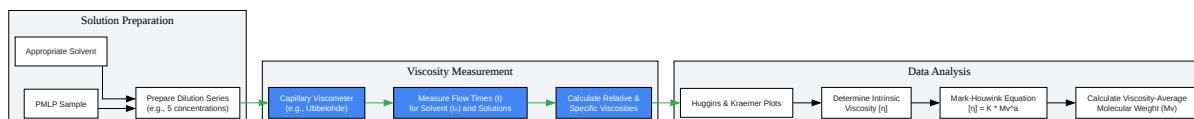
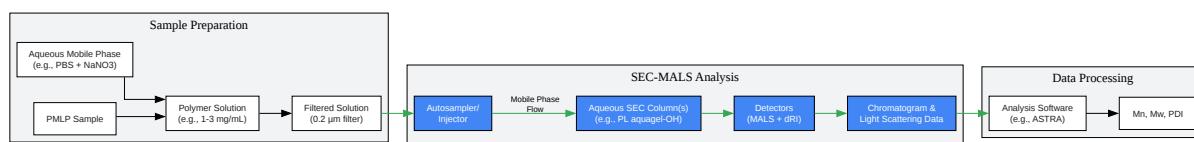
**Introduction** Poly(**N-methacryloyl-L-proline**) (PMLP) is a synthetic polymer incorporating the amino acid L-proline in its side chains. This structure imparts unique properties, such as biocompatibility and potential thermoresponsiveness, making it a polymer of interest for applications in biomaterials, drug delivery systems, and tissue engineering. The molecular weight and molecular weight distribution (polydispersity) of PMLP are critical parameters that significantly influence its physicochemical properties, including its solution viscosity, thermal behavior, and *in vivo* performance. Accurate characterization of these parameters is therefore essential for quality control, material specification, and predicting functional behavior.

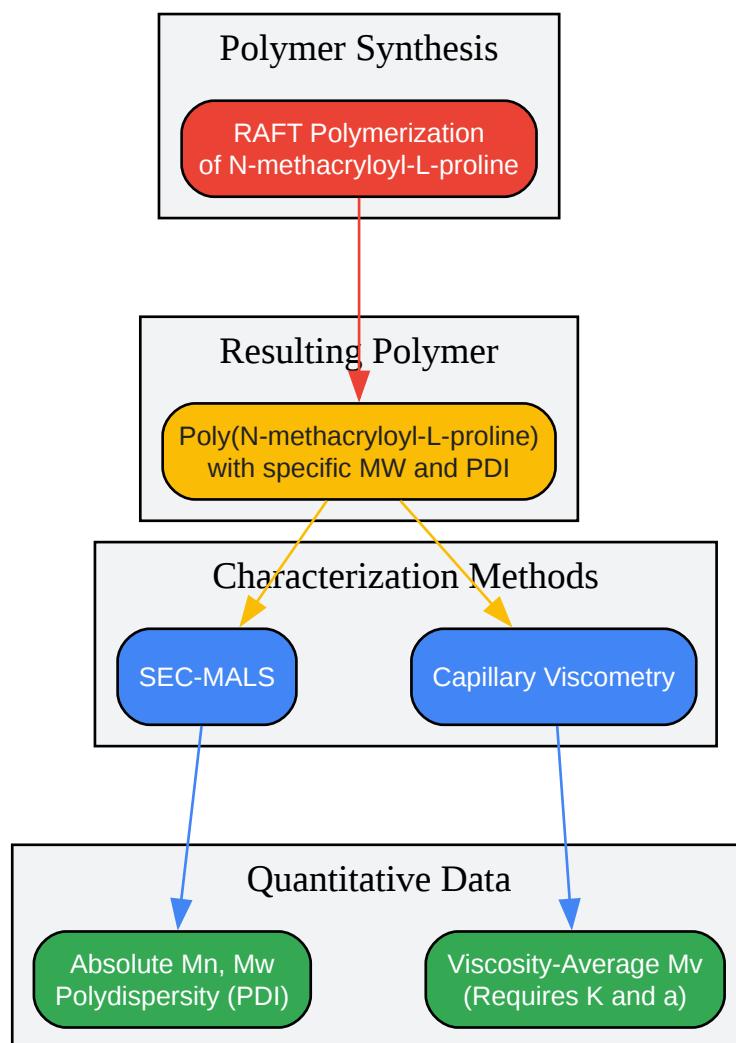
This application note details the primary methods for determining the molecular weight of PMLP: Size Exclusion Chromatography coupled with Multi-Angle Light Scattering (SEC-MALS) for absolute molecular weight determination, and capillary viscometry for determining the viscosity-average molecular weight.

## Method 1: Size Exclusion Chromatography with Multi-Angle Light Scattering (SEC-MALS)

SEC-MALS is the preferred method for obtaining an accurate and comprehensive analysis of the molecular weight distribution of polymers. It combines the size-based separation of SEC with the absolute molecular weight measurement capabilities of MALS, eliminating the need for column calibration with polymer standards of the same composition.

Principle Size Exclusion Chromatography (SEC), also known as Gel Permeation Chromatography (GPC), separates polymer molecules based on their hydrodynamic volume in solution.<sup>[1]</sup> Larger molecules elute from the chromatography column faster than smaller molecules. The addition of a Multi-Angle Light Scattering (MALS) detector allows for the determination of the absolute weight-average molecular weight (M<sub>w</sub>) for each fraction eluting from the column by measuring the intensity of scattered light at various angles. A concentration detector, typically a differential refractive index (dRI) detector, is used simultaneously to measure the concentration of the polymer in each fraction.





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## References

- 1. [agilent.com](http://agilent.com) [agilent.com]
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